

Physical and chemical properties of N-Methyl-o-toluidine

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Compound of Interest

Compound Name: **N-Methyl-o-toluidine**

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N-Methyl-o-toluidine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl-o-toluidine, also known as N,2-dimethylaniline, is an aromatic organic compound with the chemical formula C₈H₁₁N. It is a substituted aniline and a derivative of o-toluidine. This technical guide provides an in-depth overview of the physical and chemical properties of **N-Methyl-o-toluidine**, including experimental protocols for their determination and visualizations of relevant chemical workflows. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical Properties

N-Methyl-o-toluidine is a colorless to light yellow oily liquid that tends to darken upon exposure to air and light.^[1] A summary of its key physical properties is presented in the tables below.

General Physical Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[2][3]
Molecular Formula	C ₈ H ₁₁ N	[2][4][5]
Molecular Weight	121.18 g/mol	[4][5][6]
CAS Number	611-21-2	[4][5]
EC Number	210-260-9	[4][5]

Thermal and Density Properties

Property	Value	Source(s)
Boiling Point	177 - 204 °C at 987 hPa	[4]
207 °C	[2]	
209-210 °C	[2]	
Melting Point	-10.08 °C (estimate)	[2][4]
Density	0.981 g/cm ³ at 25 °C	[4][5]
0.97 g/cm ³	[2]	
Flash Point	79.4 °C (closed cup)	[2][4][5]
Vapor Pressure	0.225 mmHg at 25°C	[2]

Optical and Solubility Properties

Property	Value	Source(s)
Refractive Index	1.562 - 1.565	[2]
Water Solubility	Practically insoluble	[2]

Chemical Properties and Reactivity

N-Methyl-o-toluidine exhibits chemical properties characteristic of a secondary aromatic amine. The presence of both a methyl group on the nitrogen atom and a methyl group on the

aromatic ring influences its reactivity.

Basicity: The amino group imparts basic properties to the molecule.[\[7\]](#)

Reactivity:

- N-Alkylation and N-Acylation: The secondary amine functionality can undergo further alkylation to form a tertiary amine or acylation to form an amide.
- Electrophilic Aromatic Substitution: The amino and methyl groups are activating and ortho-, para-directing, making the aromatic ring susceptible to electrophilic substitution reactions.
- Oxidation: Aromatic amines are prone to oxidation, which can lead to the darkening of the compound upon exposure to air.
- Reactant in Coupling Reactions: It is used as a reactant in Palladium-catalyzed coupling reactions and the amination of bromoindazoles.[\[5\]](#)[\[8\]](#)

Stability and Incompatibility:

- Stability: The compound is stable under recommended storage conditions, which include keeping the container tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[\[4\]](#)[\[9\]](#) It is also noted to be air and light sensitive.[\[3\]](#)[\[4\]](#)
- Incompatible Materials: It is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[4\]](#)[\[10\]](#)

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides and nitrogen oxides can form.[\[4\]](#)[\[9\]](#)

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of key physical and chemical properties of **N-Methyl-o-toluidine**.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **N-Methyl-o-toluidine**, which is a liquid at room temperature, this procedure would be used to determine its freezing point.

Principle: A small sample of the substance is heated at a controlled rate, and the temperature range over which the solid melts is observed. For a pure crystalline solid, the melting point is sharp.

General Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the solidified **N-Methyl-o-toluidine** is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample at the bottom.[7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.[5]
- **Heating:** The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[5]
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.[5]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Principle: A small amount of the liquid is heated, and the temperature at which it boils is measured at a specific atmospheric pressure.

General Protocol (Distillation Method):

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask containing the **N-Methyl-o-toluidine** sample, a condenser, a thermometer with the bulb placed at the level of the side arm of the distillation flask, and a receiving flask.

- Heating: The distillation flask is heated gently.
- Observation: The temperature is recorded when the liquid begins to boil and a constant temperature is maintained on the thermometer as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and identification of chemical compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: A small amount of **N-Methyl-o-toluidine** is dissolved in a deuterated solvent (e.g., CDCl_3).^[11] A reference standard, such as tetramethylsilane (TMS), may be added.^[11]
- Data Acquisition: The sample is placed in an NMR spectrometer, and the ^1H and ^{13}C NMR spectra are acquired.
- Data Analysis: The chemical shifts, integration, and coupling patterns in the spectra are analyzed to confirm the structure of the molecule.

Infrared (IR) Spectroscopy:

- Sample Preparation: A thin film of liquid **N-Methyl-o-toluidine** is placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The sample is placed in an IR spectrometer, and the spectrum is recorded over a range of wavenumbers (e.g., 4000-400 cm^{-1}).^[12]
- Data Analysis: The absorption bands in the spectrum are correlated to the functional groups present in the **N-Methyl-o-toluidine** molecule.

Gas Chromatography-Mass Spectrometry (GC-MS):

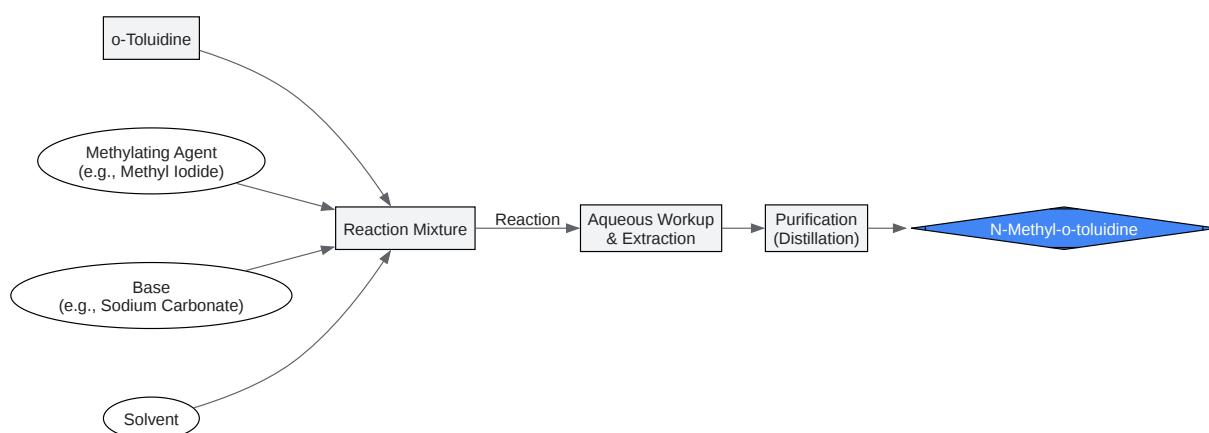
- Sample Preparation: A dilute solution of **N-Methyl-o-toluidine** in a volatile organic solvent is prepared.

- GC Separation: The sample is injected into a gas chromatograph, where it is vaporized and separated based on its boiling point and affinity for the stationary phase of the GC column.
- MS Detection: As the separated components elute from the GC column, they enter a mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the fragments is detected.
- Data Analysis: The retention time from the GC and the mass spectrum from the MS are used to identify and quantify **N-Methyl-o-toluidine**.

Visualizations

Synthesis Workflow

The synthesis of **N-Methyl-o-toluidine** can be achieved through the N-methylation of o-toluidine.

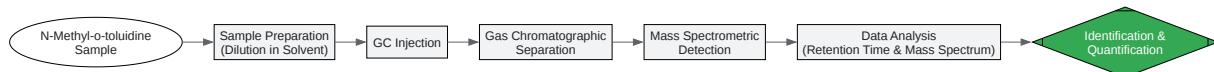


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Caption: A generalized workflow for the synthesis of **N-Methyl-o-toluidine**.

Analytical Workflow

A typical workflow for the analysis of an **N-Methyl-o-toluidine** sample using GC-MS.

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Caption: A standard analytical workflow for **N-Methyl-o-toluidine** using GC-MS.

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